

# Technical Bulletin: Safety and Handling of 3-bromo-N,N-dimethylpyridin-2-amine

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## Compound of Interest

Compound Name: 3-bromo-N,N-dimethylpyridin-2-amine

Cat. No.: B1376670

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## A Critical Note on Data Availability

A thorough search for a specific Safety Data Sheet (SDS) for **3-bromo-N,N-dimethylpyridin-2-amine** has been conducted. However, no dedicated SDS with comprehensive GHS classification, detailed toxicological data, or specific exposure limits for this exact compound is publicly available in the retrieved sources. The information presented in this guide is therefore synthesized from data on structurally similar compounds and general principles of chemical safety for this class of molecules. It is imperative that this document be used as a supplementary resource and not as a replacement for a manufacturer-provided SDS. All laboratory work should be preceded by a rigorous, site-specific risk assessment performed by qualified personnel.

## Introduction and Compound Profile

**3-bromo-N,N-dimethylpyridin-2-amine** is a substituted pyridine derivative of interest in medicinal chemistry and organic synthesis. As a halogenated aminopyridine, it serves as a versatile building block for the synthesis of more complex molecules, leveraging the reactivity of the pyridine ring and the bromo-substituent. While its specific applications are not broadly documented, its structural motifs are common in pharmacologically active compounds. Given its structure, it is prudent to handle this compound with the assumption that it may possess significant biological activity and potential hazards.

## Hazard Identification and Classification

While a specific GHS classification for **3-bromo-N,N-dimethylpyridin-2-amine** is not available, related aminopyridines and bromo-aromatic compounds often exhibit the following hazards.<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup> The user should assume this compound is hazardous until proven otherwise.

Assumed Hazard Classification:

- Acute Toxicity: May be harmful if swallowed, in contact with skin, or if inhaled.<sup>[3]</sup><sup>[4]</sup><sup>[5]</sup>
- Skin Corrosion/Irritation: Causes skin irritation.<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup>
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation.<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup>
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup>

GHS Pictograms (Assumed):

 Exclamation Mark

Signal Word (Assumed): Warning<sup>[1]</sup><sup>[2]</sup>

Assumed Hazard Statements:

- H302: Harmful if swallowed.<sup>[3]</sup>
- H315: Causes skin irritation.<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup>
- H319: Causes serious eye irritation.<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup>
- H335: May cause respiratory irritation.<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup>

## Physical and Chemical Properties

Quantitative data for **3-bromo-N,N-dimethylpyridin-2-amine** is limited. The table below includes data for the target compound where available from PubChem, and for a closely related isomer, 5-bromo-N,N-dimethylpyridin-2-amine, to provide context.<sup>[6]</sup><sup>[7]</sup>

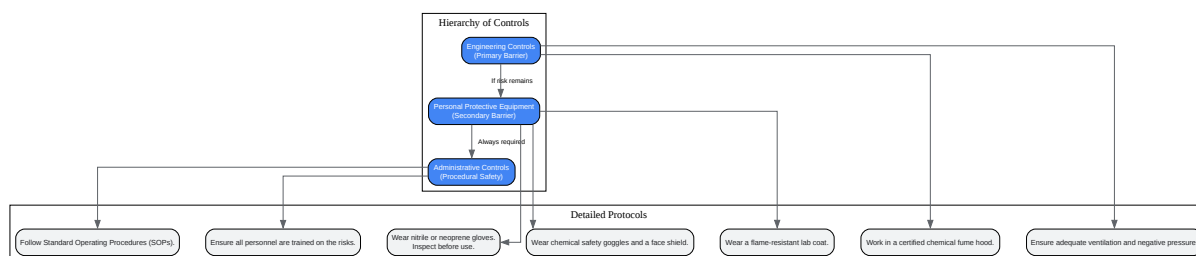
Property	3-bromo-N,N-dimethylpyridin-2-amine	5-bromo-N,N-dimethylpyridin-2-amine (Isomer)
Molecular Formula	C <sub>7</sub> H <sub>9</sub> BrN <sub>2</sub>	C <sub>7</sub> H <sub>9</sub> BrN <sub>2</sub>
Molecular Weight	201.07 g/mol	201.07 g/mol [7]
Appearance	Not specified	Solid
Melting Point	Not specified	41-44°C
Boiling Point	Not specified	253.5°C at 760 mmHg

## Safe Handling and Storage Protocols

The cornerstone of safety when working with a compound of unknown toxicity is the principle of "as low as reasonably achievable" (ALARA) for exposure.

## Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to protection is essential. The following workflow illustrates the necessary hierarchy of controls.



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Workflow for implementing safety controls.

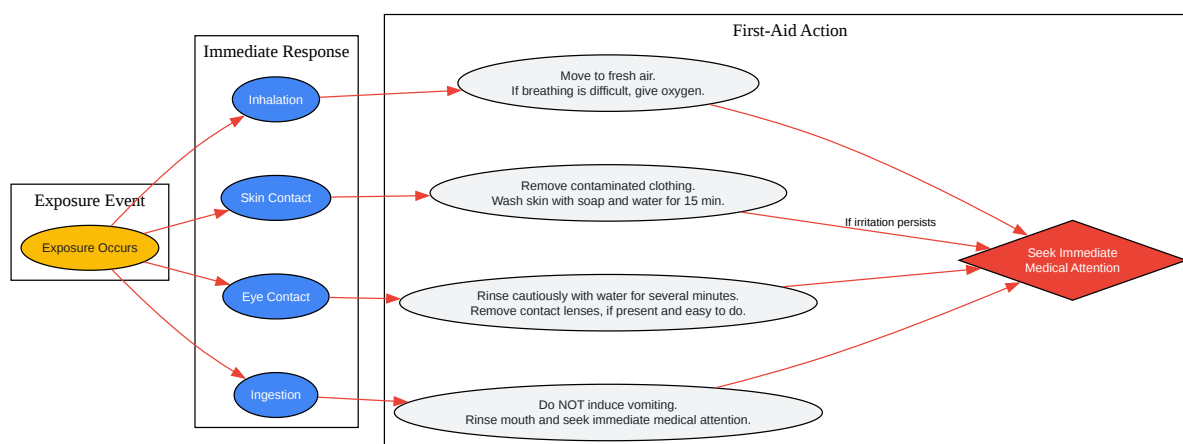
Step-by-Step Handling Protocol:

- Preparation: Before handling, ensure a chemical fume hood is certified and functioning correctly.[8] Eyewash stations and safety showers must be accessible and tested.[1]
- Attire: Don appropriate PPE, including a lab coat, chemical safety goggles, and compatible chemical-resistant gloves (e.g., nitrile).[9]
- Dispensing: Handle the solid compound exclusively within the fume hood to prevent inhalation of any dust or powder.[1] Use spark-proof tools if there is any risk of flammable solvent vapors being present.[4]

- Cleaning: After handling, thoroughly wash hands and any exposed skin with soap and water.  
[1] Decontaminate all surfaces and equipment used.
- Storage: Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and strong acids.[1]  
[4]

## Emergency and First-Aid Procedures

Immediate and appropriate action is critical in the event of an exposure. The following flowchart outlines the initial response steps.



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First-aid response flowchart.

#### Detailed First-Aid Measures:

- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[1\]](#)[\[10\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation occurs, seek medical advice. [\[1\]](#)[\[11\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing for at least 15 minutes and seek immediate medical attention.[\[1\]](#)[\[11\]](#)
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[\[10\]](#)  
[\[11\]](#)

## Accidental Release and Disposal

#### Spill Response:

- Evacuate personnel from the immediate area.
- Ensure adequate ventilation.
- Wear appropriate PPE, including respiratory protection if necessary.
- For small spills, gently sweep up the solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal.[\[4\]](#)
- Prevent the material from entering drains or waterways.

#### Waste Disposal:

- Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.[\[1\]](#)
- Contact a licensed professional waste disposal service to dispose of this material.[\[5\]](#)

## Conclusion

While **3-bromo-N,N-dimethylpyridin-2-amine** is a valuable research chemical, the absence of a specific Safety Data Sheet necessitates a cautious and conservative approach to its handling. Researchers must operate under the assumption of significant hazard, implementing stringent engineering controls, wearing appropriate personal protective equipment, and being fully prepared for emergency situations. Adherence to the principles and protocols outlined in this guide will help to ensure a safe laboratory environment for all personnel.

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